A Technical Guide to the Spectroscopic Characterization of 4-Ethoxybenzoyl Chloride

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Compound of Interest

Compound Name:	*4-Ethoxybenzoyl chloride*
CAS No.:	*16331-46-7*
Cat. No.:	*B092836*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **4-ethoxybenzoyl chloride**, a key intermediate in organic synthesis and drug discovery. As a Senior Application Scientist, this document synthesizes fundamental spectroscopic principles with practical, field-proven insights to offer a robust understanding of the nuclear magnetic resonance (NMR) and infrared (IR) spectral characteristics of this compound. This guide is designed to be a valuable resource for researchers in synthetic chemistry, medicinal chemistry, and materials science, enabling accurate identification, purity assessment, and structural elucidation.

Introduction

4-Ethoxybenzoyl chloride ($C_9H_9ClO_2$) is an important acyl chloride derivative widely utilized in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. Its reactivity stems from the electrophilic carbonyl carbon, making it an excellent reagent for introducing the 4-ethoxybenzoyl moiety into various molecular scaffolds. A thorough understanding of its

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spectroscopic properties is paramount for reaction monitoring, quality control, and the unambiguous characterization of its downstream products. This guide will delve into the intricacies of its ^{1}H NMR, ^{13}C NMR, and IR spectra, providing a detailed interpretation of the key spectral features.

Nomenclature and Structure

- Systematic IUPAC Name: **4-ethoxybenzoyl chloride**[1]
- Common Synonyms: p-Ethoxybenzoyl chloride[1]
- CAS Registry Number: 16331-46-7[1]
- Molecular Formula: $C_9H_9ClO_2$[1]
- Molecular Weight: 184.62 g/mol [1]

The molecular structure of **4-ethoxybenzoyl chloride** is depicted below:

Caption: Molecular Structure of **4-Ethoxybenzoyl Chloride**

Synthesis of 4-Ethoxybenzoyl Chloride: A Standard Protocol

The most common and efficient laboratory-scale synthesis of **4-ethoxybenzoyl chloride** involves the chlorination of 4-ethoxybenzoic acid using thionyl chloride ($SOCl_2$).

Experimental Protocol:

- Reaction Setup: In a fume hood, equip a round-bottom flask with a reflux condenser and a gas outlet connected to a trap containing an aqueous sodium hydroxide solution to neutralize the evolved HCl and SO_2 gases.
- Reagent Addition: To the flask, add 4-ethoxybenzoic acid and an excess of thionyl chloride (typically 2-3 equivalents). A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.

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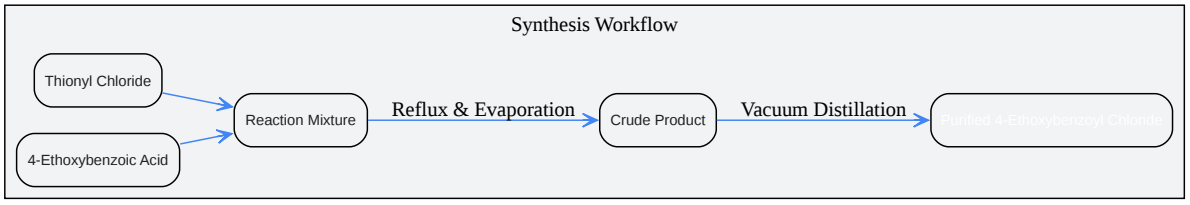
- Reaction Conditions: The mixture is stirred and gently heated to reflux. The progress of the reaction can be monitored by the cessation of gas evolution.
- Work-up: After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure. To ensure complete removal, anhydrous toluene can be added and subsequently evaporated.
- Purification: The resulting crude **4-ethoxybenzoyl chloride** can be purified by vacuum distillation to yield the final product.



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Caption: Synthesis workflow for **4-ethoxybenzoyl chloride**.

Safety and Handling

4-Ethoxybenzoyl chloride is a corrosive and moisture-sensitive compound that requires careful handling in a well-ventilated fume hood.

- Hazards: Causes severe skin burns and eye damage.[2] Reacts violently with water, releasing corrosive hydrogen chloride gas.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[2]
- Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place away from moisture.

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- Spill and Disposal: In case of a spill, neutralize with a suitable agent like sodium bicarbonate and absorb with an inert material. Dispose of in accordance with local regulations.

Spectroscopic Data and Interpretation

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of **4-ethoxybenzoyl chloride** provides valuable information about the electronic environment of the protons in the molecule. The expected chemical shifts are summarized in the table below.

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Aromatic (Ha)	~8.0	Doublet	~8-9
Aromatic (Hb)	~6.9	Doublet	~8-9
Methylene (-OCH_2-)	~4.1	Quartet	~7
Methyl (-CH_3)	~1.4	Triplet	~7

Interpretation:

- Aromatic Protons: The aromatic region will exhibit two doublets corresponding to the protons on the benzene ring. The protons ortho to the electron-withdrawing carbonyl chloride group (Ha) are deshielded and will appear at a higher chemical shift (downfield) compared to the protons ortho to the electron-donating ethoxy group (Hb).

- Ethoxy Group Protons: The methylene protons (-OCH_2-) are adjacent to an oxygen atom and are therefore deshielded, appearing as a quartet due to coupling with the neighboring methyl protons. The methyl protons (-CH_3) will appear as a triplet at a lower chemical shift (upfield).

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum provides insights into the carbon framework of the molecule. The carbonyl carbon of acyl chlorides typically resonates in the range of 160-180 ppm.

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Carbon Assignment	Expected Chemical Shift (δ, ppm)
Carbonyl (C=O)	~168
Aromatic (C-O)	~163
Aromatic (C-H)	~132, ~114
Aromatic (C-C=O)	~128
Methylene (-OCH_2-)	~64
Methyl (-CH_3)	~14

Interpretation:

- Carbonyl Carbon: The most downfield signal will be that of the carbonyl carbon, which is highly deshielded due to the electronegativity of the attached oxygen and chlorine atoms.
- Aromatic Carbons: The aromatic carbon attached to the ethoxy group (C-O) will be the most deshielded among the aromatic carbons. The other aromatic carbons will appear in the typical aromatic region.
- Ethoxy Group Carbons: The methylene carbon (-OCH_2-) will be more deshielded than the methyl carbon (-CH_3) due to its proximity to the oxygen atom.

Infrared (IR) Spectroscopy

The IR spectrum is particularly useful for identifying the presence of the carbonyl group in the acyl chloride functionality. Acyl chlorides exhibit a characteristic strong C=O stretching vibration at a higher frequency compared to other carbonyl compounds.

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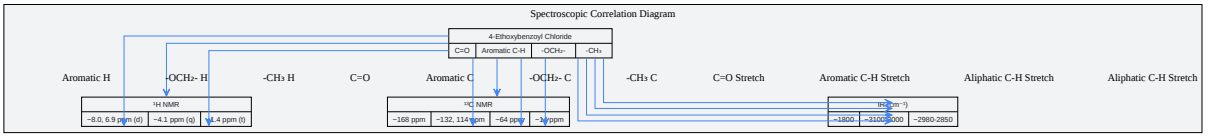
Vibrational Mode	Expected Frequency (cm^{-1})	Intensity
C=O Stretch	~1800	Strong
C-O-C Stretch (Aromatic Ether)	~1250	Strong
C-Cl Stretch	~850	Medium
C-H Stretch (Aromatic)	~3100-3000	Medium
C-H Stretch (Aliphatic)	~2980-2850	Medium

Interpretation:

- Carbonyl Stretch: The most prominent and diagnostic peak in the IR spectrum will be the strong absorption around 1800 cm^{-1}, which is characteristic of the C=O stretch in an acyl chloride. This high frequency is due to the inductive effect of the electronegative chlorine atom.
- Aromatic Ether Stretch: A strong absorption around 1250 cm^{-1} is indicative of the C-O-C stretching of the aromatic ether linkage.
- Other Vibrations: The spectrum will also show C-H stretching vibrations for the aromatic and aliphatic protons, as well as a C-Cl stretching vibration at a lower frequency.



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Caption: Correlation of key structural features with their expected spectroscopic signals.

Conclusion

The spectroscopic characterization of **4-ethoxybenzoyl chloride** is straightforward with a combined analysis of ^{1}H NMR, ^{13}C NMR, and IR spectroscopy. The key diagnostic features include the characteristic downfield shift of the aromatic protons ortho to the acyl chloride group in the ^{1}H NMR spectrum, the carbonyl carbon signal around 168 ppm in the ^{13}C NMR spectrum, and the strong C=O stretching absorption near 1800 cm^{-1} in the IR spectrum. This guide provides a foundational framework for the confident identification and analysis of this important synthetic intermediate.

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